

Essential Guide to the Proper Disposal of PF-06843195

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Compound of Interest

Compound Name: PF-06843195

Cat. No.: B8216121

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive operational and disposal plan for the selective PI3K α inhibitor, **PF-06843195**.

As a novel and potent research compound, **PF-06843195** requires meticulous handling and disposal procedures to ensure laboratory safety and environmental protection. In the absence of a specific Safety Data Sheet (SDS), this guide provides a procedural framework based on established best practices for the disposal of potentially hazardous research chemicals. All laboratory personnel should treat novel compounds of unknown toxicity as hazardous.

Physicochemical and Storage Information

A summary of known quantitative data for **PF-06843195** is presented below. This information is crucial for safe handling and storage.

Property	Data	Source
Molecular Formula	C ₂₀ H ₂₅ F ₃ N ₈ O ₄	InvoChem
Molecular Weight	498.46 g/mol	InvoChem
Appearance	Solid powder	General for research chemicals
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	InvivoChem[1]
Storage (in solvent)	-80°C for 6 months; -20°C for 1 month	MedChemExpress, InvivoChem[1][2]
Solubility (DMSO)	≥ 62.5 mg/mL (125.39 mM)	MedChemExpress[3]

Experimental Protocols: Disposal of PF-06843195 Waste

The following step-by-step methodology outlines the proper disposal of **PF-06843195** waste, including pure compound, solutions, and contaminated materials.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses or goggles, and nitrile gloves.
- For handling larger quantities or if aerosolization is possible, consider a chemical fume hood.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **PF-06843195** powder in its original container or a clearly labeled, sealed, and compatible waste container.
 - Contaminated items such as weigh boats, pipette tips, and gloves should be collected in a designated, sealed plastic bag or container labeled as "Hazardous Chemical Waste."

- Liquid Waste:
 - Collect solutions of **PF-06843195** in a dedicated, leak-proof, and chemically compatible container. The original container is often the best choice.[\[4\]](#)
 - Do not mix with other solvent waste streams unless compatibility is confirmed to avoid potentially violent reactions or the generation of toxic gases.
 - Solutions should be labeled with the full chemical name and approximate concentration.
- Sharps Waste:
 - Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.

3. Labeling of Waste Containers:

- All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**PF-06843195**" (avoid abbreviations or formulas)
 - The primary hazard(s), if known. If unknown, state "Hazards Not Fully Known."
 - The accumulation start date (the date waste was first added).
 - The Principal Investigator's name and laboratory location.

4. Storage of Chemical Waste:

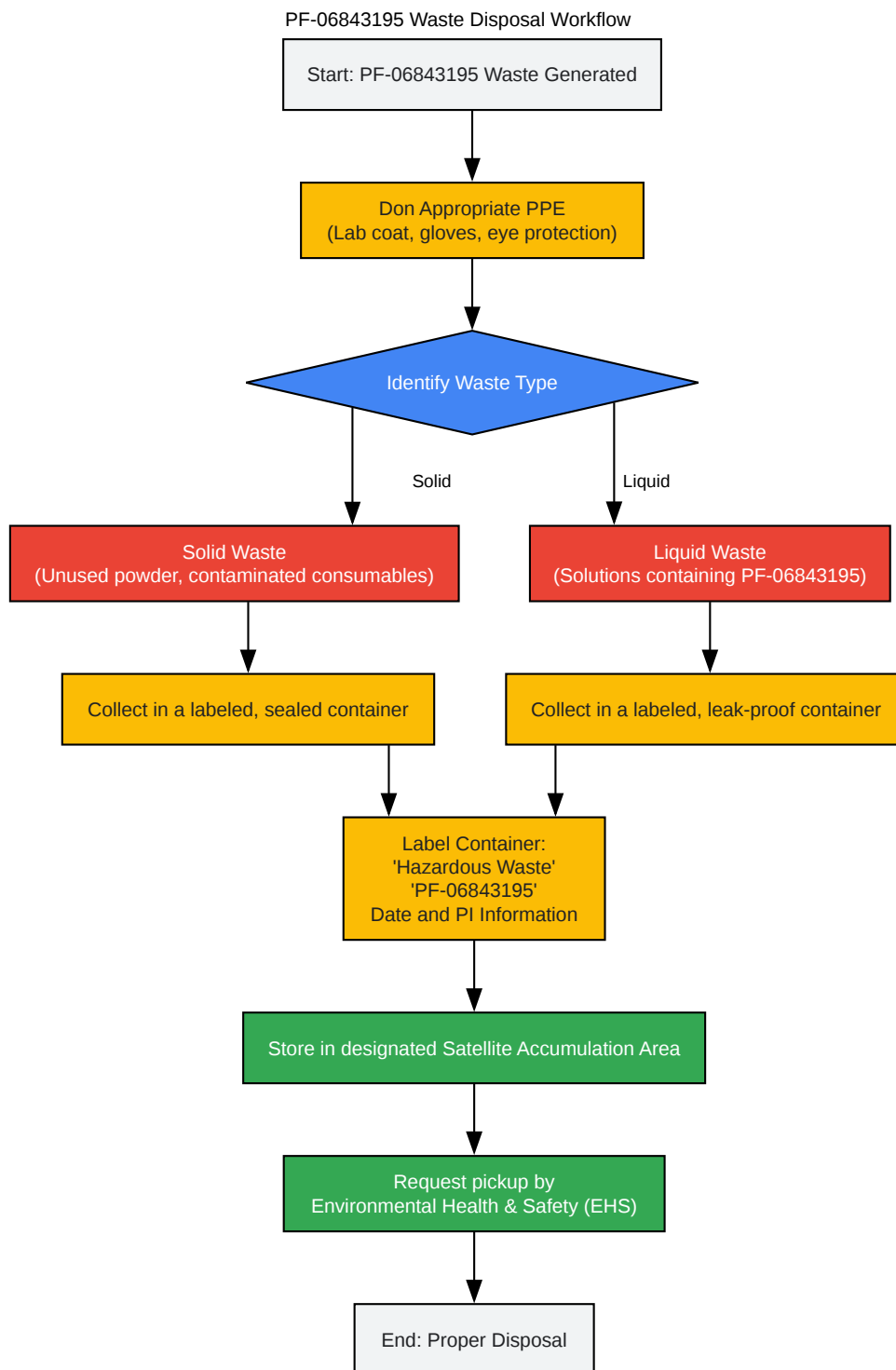
- Store waste containers in a designated satellite accumulation area within the laboratory.
- Ensure containers are tightly sealed to prevent leaks or spills.
- Store in a secondary container to contain any potential leaks.

5. Disposal Request:

- Once the waste container is full or ready for disposal, follow your institution's procedures for chemical waste pickup. This typically involves submitting a request to the Environmental Health and Safety (EHS) office.
- Do not dispose of **PF-06843195** down the drain or in regular trash.

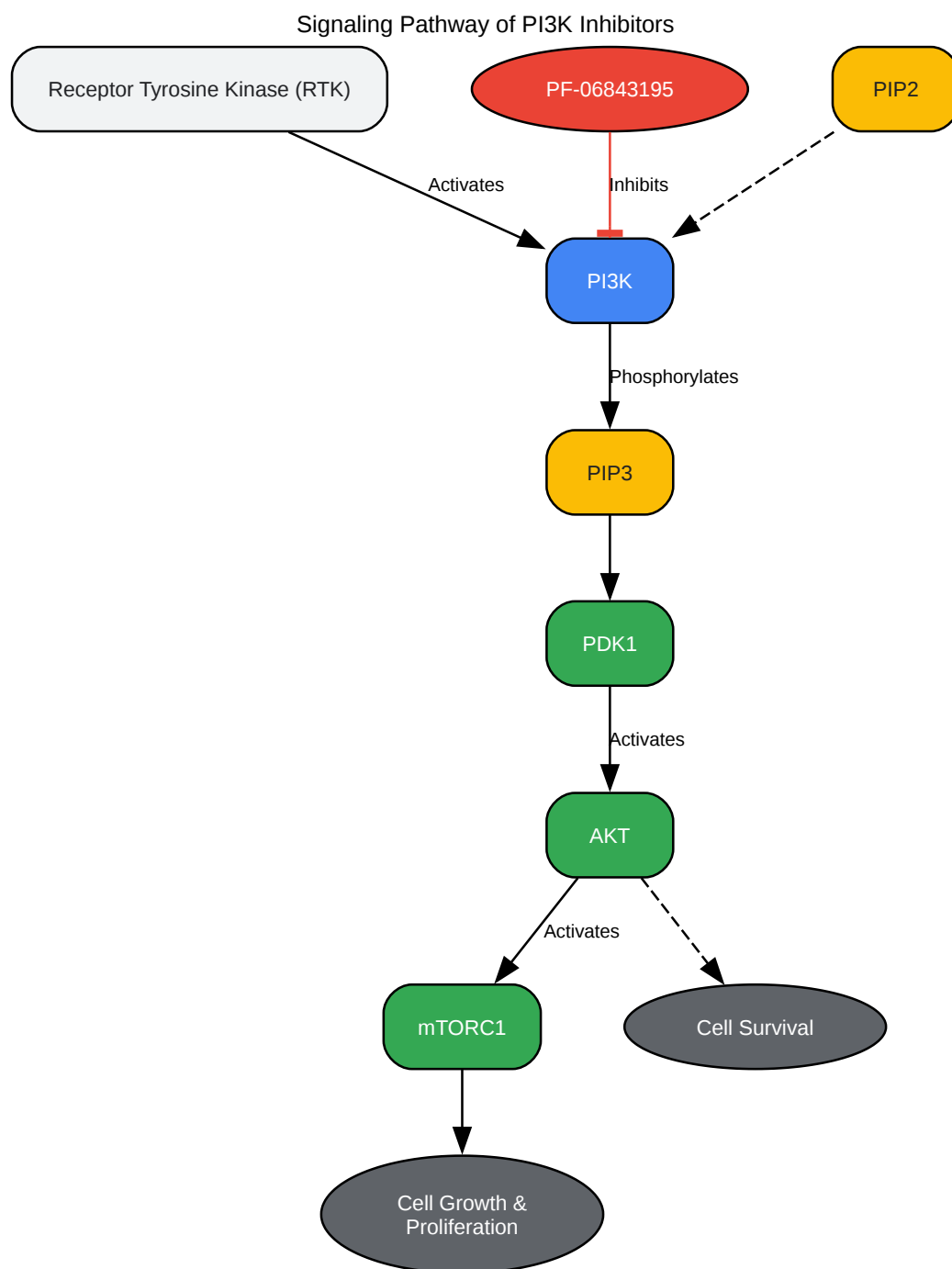
Visualizing the Disposal Workflow

The following diagrams illustrate the key decision-making and procedural workflows for the safe disposal of **PF-06843195**.



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Caption: Workflow for the proper disposal of **PF-06843195** waste.



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Caption: PI3K/AKT/mTOR signaling pathway with inhibition by **PF-06843195**.

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Email: info@benchchem.com